

(R)-2-Amino-1-phenylethanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (R)-2-Amino-1-phenylethanol

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For Researchers, Scientists, and Drug Development Professionals

(R)-2-Amino-1-phenylethanol, a chiral building block crucial in the synthesis of various pharmaceuticals, requires careful handling due to its potential health hazards. This technical guide provides an in-depth overview of the safety protocols and handling precautions necessary to mitigate risks in a laboratory and drug development setting. The information is compiled from various safety data sheets to ensure a comprehensive understanding of its properties and associated hazards.

Hazard Identification and Classification

(R)-2-Amino-1-phenylethanol is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation. Some sources also indicate that it can be harmful if swallowed and may cause severe skin burns and eye damage.^{[1][2][3][4][5][6]}

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[2][3][7]}
- H314: Causes severe skin burns and eye damage.^{[2][3][6]}
- H315: Causes skin irritation.^{[1][4][5][8]}
- H319: Causes serious eye irritation.^{[1][4][5][7][8]}

- H335: May cause respiratory irritation.[1][4][5][8]

Signal Word: Danger or Warning, depending on the concentration and supplier.[1][2][3][8][9]

Physical and Chemical Properties

The physical state of **(R)-2-Amino-1-phenylethanol** can be either a solid or a viscous liquid, depending on purity and temperature.[1][8][10] It is important to consult the specific product's safety data sheet.

Property	Value	Source
Molecular Formula	C8H11NO	[1][3][11][12][13]
Molecular Weight	137.18 g/mol	[1][3][8][11][12]
Appearance	White to pale yellow solid or colorless to pale yellow liquid.	[1][8][10]
Melting Point	56-65 °C	[8][14]
Boiling Point	160 °C at 17 mmHg	[8][14]
Solubility	Soluble in water and organic solvents. Soluble in methanol.	[10][13]

Safe Handling and Storage

Proper handling and storage are critical to minimize exposure and ensure laboratory safety.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[2][4]
- Avoid contact with skin and eyes.[2] Wear appropriate personal protective equipment (PPE). [1][2]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]
- Do not eat, drink, or smoke when using this product.[1][7]

- Wash hands thoroughly after handling.[4][7]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Keep away from heat, sparks, open flames, and other ignition sources.[9]
- Store locked up.[2]
- Incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[13][14]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **(R)-2-Amino-1-phenylethanol**.

PPE	Specifications	Source
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary for splash hazards.	[1][2][4][7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Wear appropriate protective clothing to prevent skin exposure.	[1][2][8]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge (e.g., N95 dust mask for solids).	[8]

First-Aid Measures

In case of exposure, immediate medical attention is crucial.

Exposure Route	First-Aid Protocol	Source
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1] [2] [4] [5] [9]
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.	[1] [2] [4] [5] [9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention from an ophthalmologist.	[1] [2] [4] [5] [7] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1] [2] [4] [5] [7] [9]

Accidental Release and Fire-Fighting Measures

Accidental Release:

- Evacuate personnel to a safe area.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)[\[5\]](#)[\[7\]](#)
- Wear appropriate personal protective equipment.[\[2\]](#)

- For solids, avoid dust formation.[2][4]
- For liquids, absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.[1][7][9]
- Prevent further leakage or spillage if safe to do so.[2]
- Do not let the product enter drains.[5][7]

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][7]
- Specific Hazards: Combustible material.[7][9] Thermal decomposition can lead to the release of irritating gases and vapors, such as carbon oxides and nitrogen oxides.[1][5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][7]

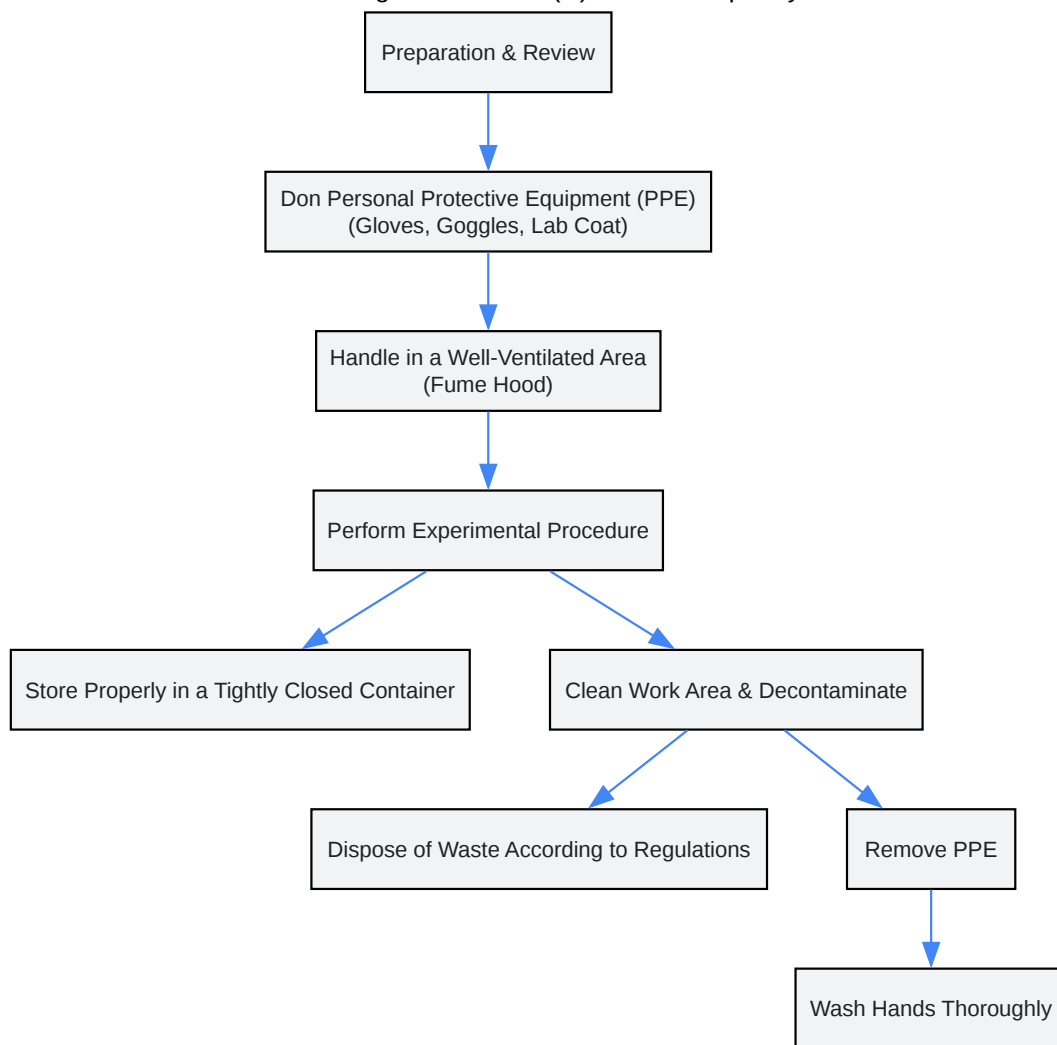
Toxicity Information

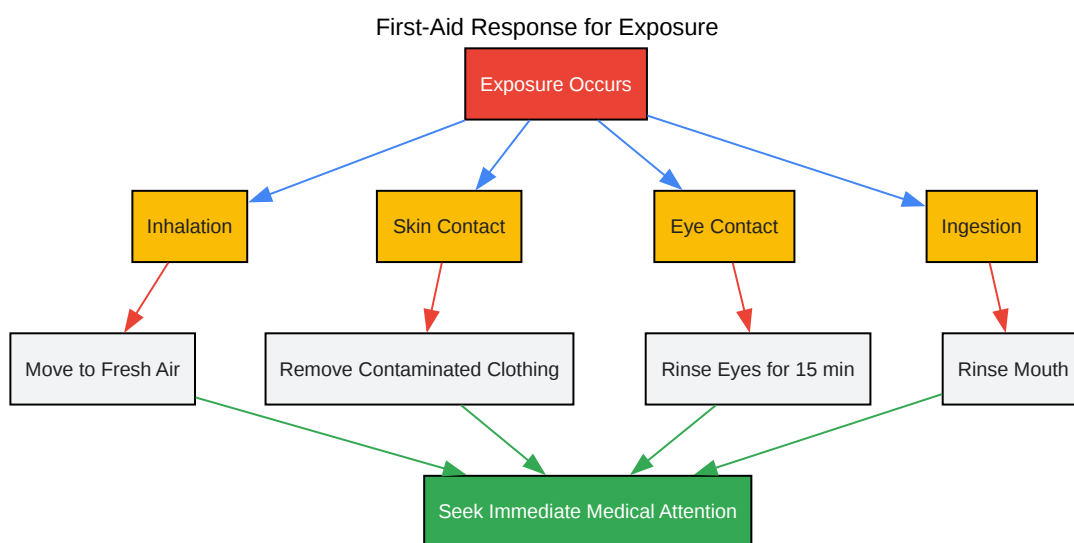
Acute toxicity information for **(R)-2-Amino-1-phenylethanol** is not extensively available in all provided sources. However, it is classified as harmful if swallowed.[2][3][7] One source provides a subcutaneous LDLo (lowest published lethal dose) for the hydrochloride salt in rats as 320 mg/kg.[15]

Experimental Workflows and Logical Relationships

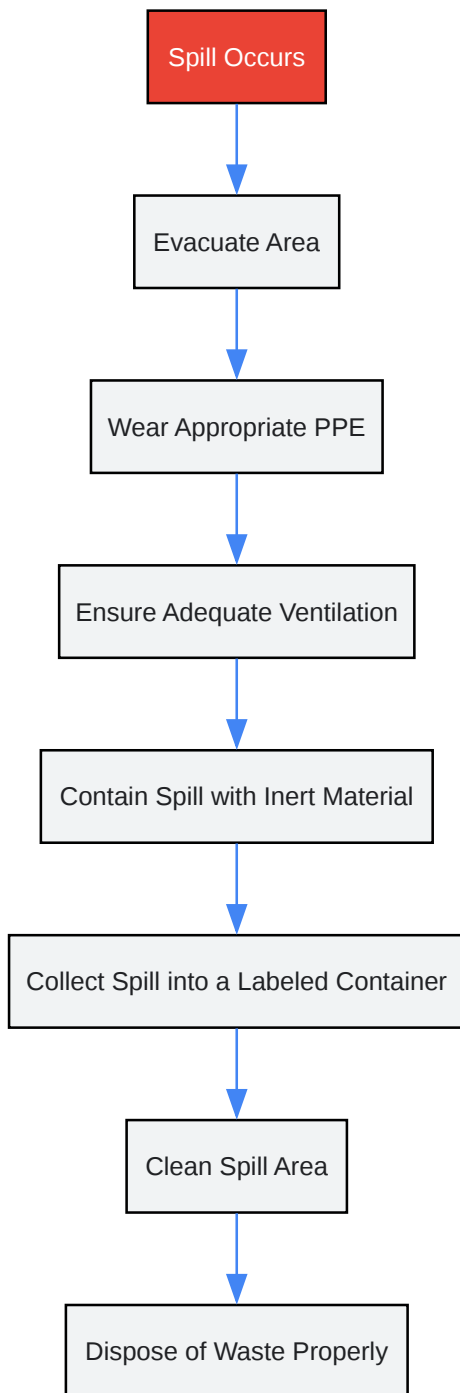
The following diagrams illustrate key safety and handling workflows.

General Handling Workflow for (R)-2-Amino-1-phenylethanol





Spill Cleanup Procedure

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